

# Application Notes and Protocols for Inducing Sterile Inflammation with Pam2CSK4

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## Compound of Interest

Compound Name: Pam2csk4

Cat. No.: B3063113

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## Introduction

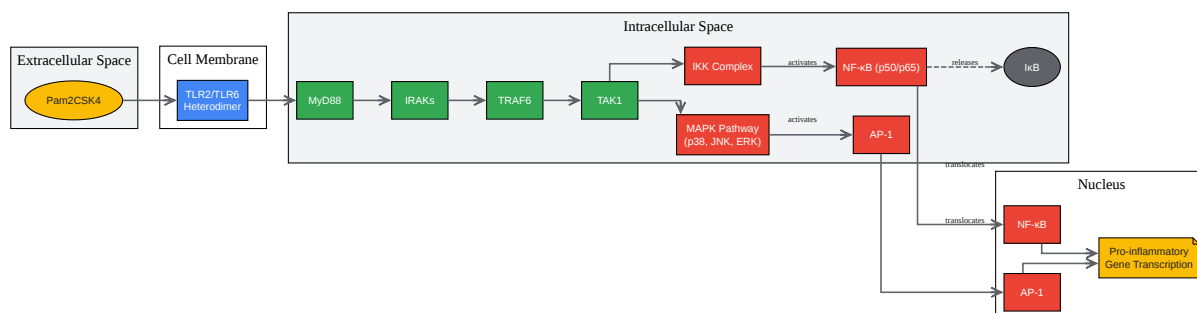
**Pam2CSK4** (Pam2CysSerLys4) is a synthetic diacylated lipopeptide that acts as a potent agonist for Toll-like receptor 2/6 (TLR2/TLR6).<sup>[1][2]</sup> By mimicking the acylated amino terminus of bacterial lipoproteins, **Pam2CSK4** provides a powerful tool for inducing a sterile inflammatory response in both in vitro and in vivo models.<sup>[1][2]</sup> This controlled induction of inflammation is invaluable for studying inflammatory signaling pathways, evaluating the efficacy of anti-inflammatory drug candidates, and understanding the role of innate immunity in various physiological and pathological processes. These application notes provide detailed protocols for utilizing **Pam2CSK4** to induce sterile inflammation and methods for quantifying the resulting inflammatory response.

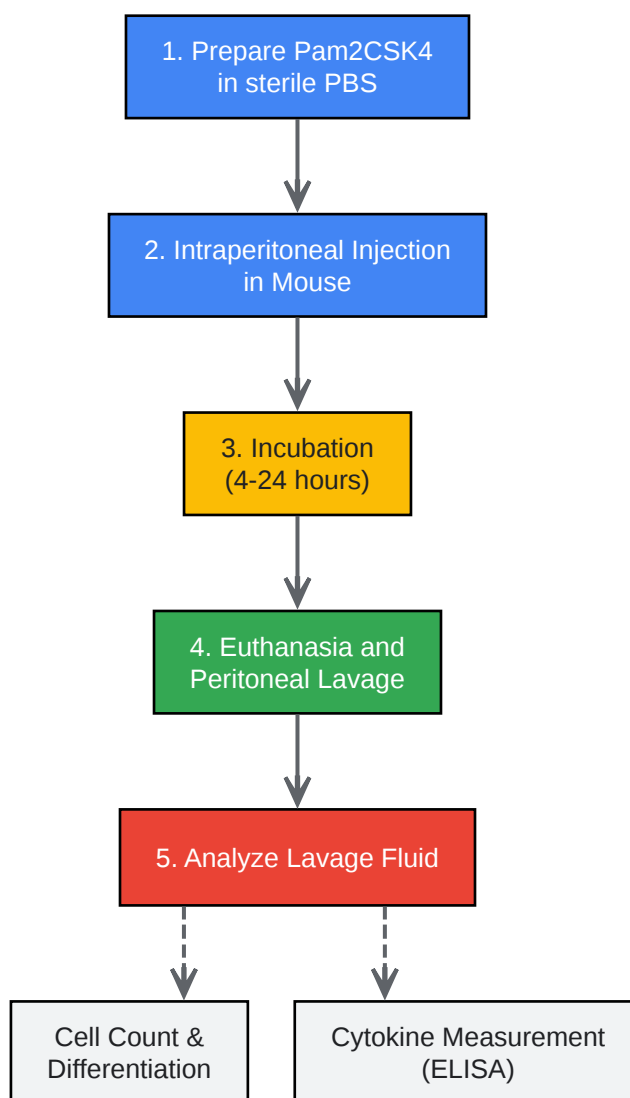
## Mechanism of Action

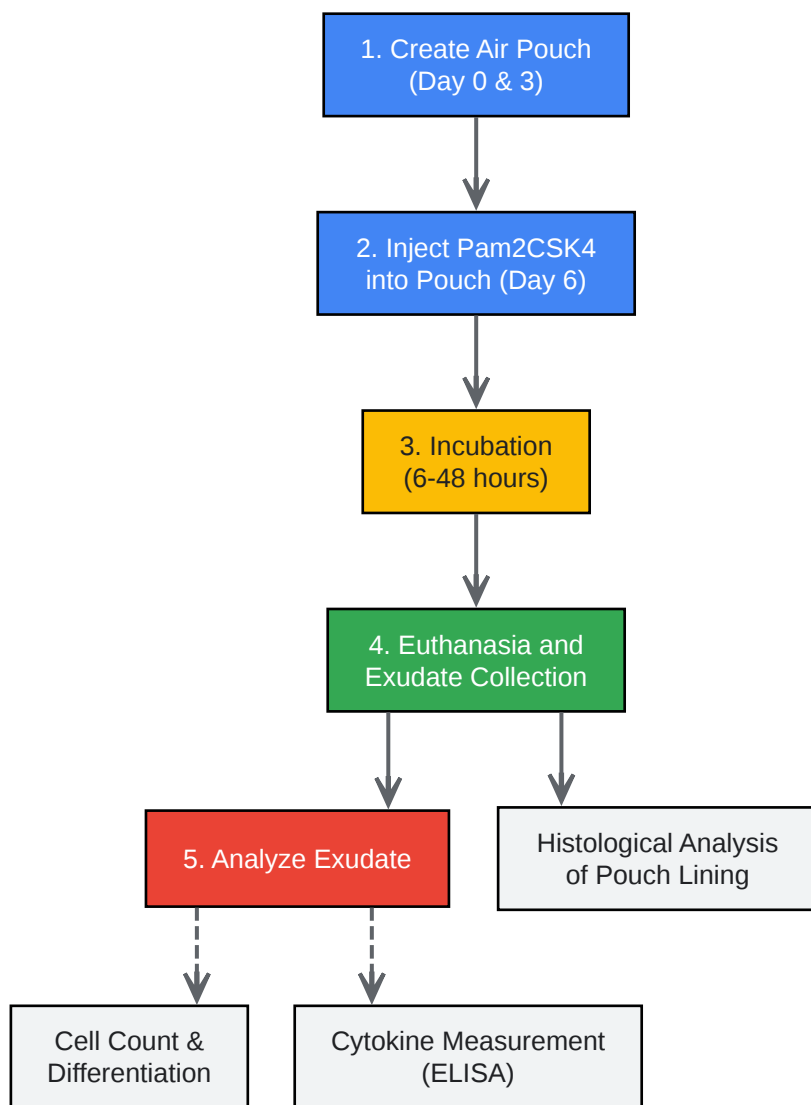
**Pam2CSK4** is recognized by the TLR2/TLR6 heterodimer on the surface of various immune cells, including macrophages, monocytes, and platelets.<sup>[1][2][3]</sup> This recognition initiates a MyD88-dependent signaling cascade, leading to the activation of key transcription factors such as nuclear factor-kappa B (NF- $\kappa$ B) and activator protein-1 (AP-1).<sup>[1][2]</sup> The activation of these transcription factors results in the production and secretion of a wide range of pro-inflammatory cytokines and chemokines, including interleukin-6 (IL-6), interleukin-8 (IL-8), and tumor necrosis factor-alpha (TNF- $\alpha$ ), thereby driving the inflammatory response.<sup>[1][4]</sup>

## Signaling Pathway

The signaling pathway initiated by **Pam2CSK4** binding to the TLR2/TLR6 complex is a critical component of the innate immune response. The diagram below illustrates the key steps in this pathway, from receptor activation to the transcription of pro-inflammatory genes.







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